

3-Benzoylpropionic acid structural formula and molecular weight

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Compound of Interest

Compound Name: 3-Benzoylpropionic acid

Cat. No.: B119457

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An In-depth Technical Guide to 3-Benzoylpropionic Acid

This technical guide provides a comprehensive overview of **3-Benzoylpropionic acid**, including its chemical structure, molecular weight, physicochemical properties, synthesis protocols, and applications, tailored for researchers, scientists, and professionals in drug development.

Core Compound Identity

3-Benzoylpropionic acid, systematically named 4-oxo-4-phenylbutanoic acid, is a keto-carboxylic acid. It is characterized by a butyric acid backbone with a phenyl ketone substituent at the 4-position.^[1]

Structural Formula:

- Molecular Formula: C₁₀H₁₀O₃^{[1][2]}
- Linear Formula: C₆H₅COCH₂CH₂COOH^[3]
- SMILES: C1=CC=C(C=C1)C(=O)CCC(=O)O^{[1][4]}
- InChI: InChI=1S/C10H10O3/c11-9(6-7-10(12)13)8-4-2-1-3-5-8/h1-5H,6-7H2,(H,12,13)^{[1][4]}

Molecular Weight:

The molecular weight of **3-Benzoylpropionic acid** is 178.18 g/mol .[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)

Physicochemical Data

The key physicochemical properties of **3-Benzoylpropionic acid** are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
CAS Number	2051-95-8	[2] [3] [4] [5]
Appearance	White to cream crystalline powder	[4] [5]
Melting Point	114-117 °C	[6]
Solubility	Soluble in organic solvents like ethanol and acetone; limited solubility in water.	[4]
pKa (Predicted)	4.53 ± 0.17	[5]

Synthesis and Experimental Protocols

The most common laboratory synthesis of **3-Benzoylpropionic acid** is through the Friedel-Crafts acylation of benzene with succinic anhydride, using anhydrous aluminum chloride as a catalyst.[\[7\]](#)[\[8\]](#) This reaction is a classic example of electrophilic aromatic substitution.

Experimental Protocol: Friedel-Crafts Acylation

This section details a standard procedure for the synthesis of **3-Benzoylpropionic acid**.

Materials:

- Succinic anhydride
- Dry, thiophene-free benzene
- Anhydrous aluminum chloride (powdered)

- Concentrated hydrochloric acid
- Anhydrous sodium carbonate
- Activated charcoal
- Water

Equipment:

- Three-necked round-bottom flask
- Reflux condensers
- Mechanical stirrer
- Dropping funnel
- Heating mantle or oil bath
- Steam distillation apparatus
- Suction filtration assembly (Büchner funnel and flask)
- Beakers

Procedure:

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a stirrer and reflux condensers, combine 5 g of succinic anhydride and 4.5 mL of dry benzene.
- **Catalyst Addition:** With continuous stirring, add 6.67 g of anhydrous aluminum chloride to the flask all at once.
- **Reaction:** Heat the mixture to reflux using an oil bath and maintain reflux with stirring for 30 minutes.
- **Hydrolysis:** Cool the reaction flask in an ice-water bath. Slowly and cautiously add 300 mL of water through a dropping funnel to decompose the aluminum chloride complex.

- **Benzene Removal:** Remove the excess benzene by steam distillation.
- **Crude Product Isolation:** Transfer the hot mixture to a beaker. The crude **3-Benzoylpropionic acid** will separate as an oil that solidifies upon cooling. Collect the solid by filtration.
- **Purification:**
 - Dissolve the crude product in a boiling solution of 75 g of anhydrous sodium carbonate in 500 mL of water.
 - Add 4 g of activated charcoal to the hot solution, stir for several minutes to decolorize, and then filter the hot solution by suction.
 - Cool the clear filtrate and carefully acidify it with concentrated hydrochloric acid to precipitate the purified **3-Benzoylpropionic acid**.
- **Final Product Collection:** Collect the purified crystalline product by suction filtration, wash with cold water, and air dry.

Applications in Research and Drug Development

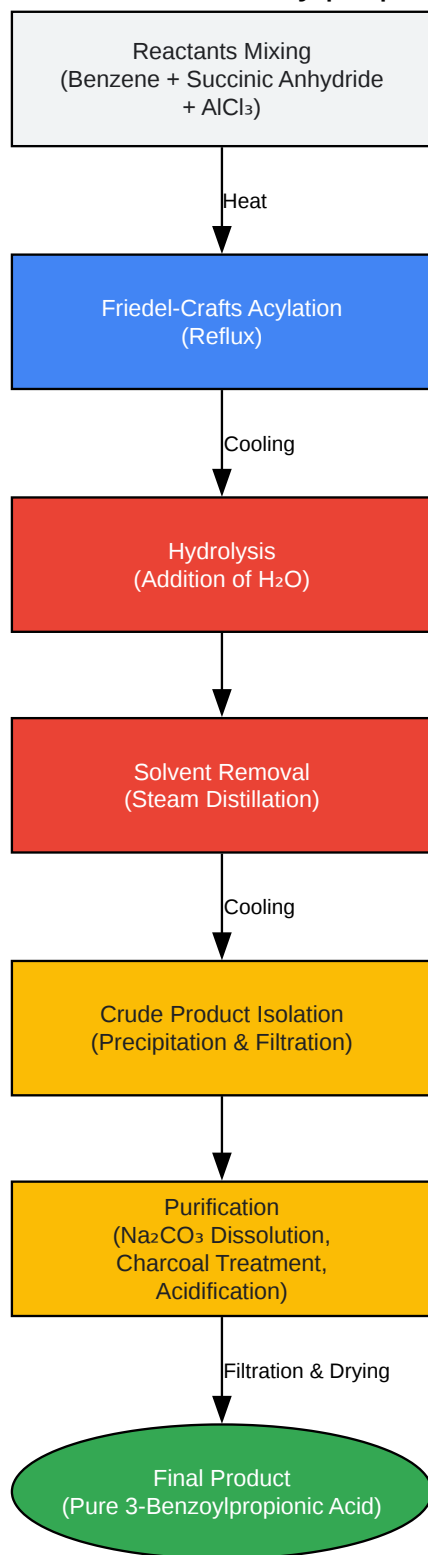
3-Benzoylpropionic acid is a valuable building block in organic synthesis due to its bifunctional nature (a ketone and a carboxylic acid).

- **Intermediate in Synthesis:** It is widely used as an intermediate for the preparation of more complex organic compounds, including pharmaceuticals and agrochemicals.[4][9]
- **Pharmaceutical Precursor:** It serves as a key precursor in the synthesis of various therapeutic drugs.[8]
- **Chemical Reagent:** It has been employed as a reagent for protecting alcohols as keto esters and in oligonucleotide synthesis.[5][6][9] It has also been investigated for its potential as a fungicide.[9]

Mandatory Visualization

The following diagram illustrates the experimental workflow for the synthesis and purification of **3-Benzoylpropionic acid**.

Experimental Workflow for 3-Benzoylpropionic Acid Synthesis



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Caption: Workflow for the synthesis and purification of **3-Benzoylpropionic acid**.

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